

Diallyldimethylsilane: A Technical Guide for Advanced Synthesis and Material Application

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Diallyldimethylsilane*

CAS No.: *1113-12-8*

Cat. No.: *B075015*

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Abstract

Diallyldimethylsilane ($C_8H_{16}Si$) is a versatile organosilicon compound characterized by a central silicon atom bonded to two methyl groups and two reactive allyl moieties. This structure makes it a valuable precursor and monomer in organosilicon chemistry, particularly in the synthesis of polymers, functionalized silanes, and complex molecular architectures. Its utility stems from the dual reactivity of its allyl groups, which are amenable to a wide array of transformations including hydrosilylation, olefin metathesis, and thiol-ene additions. This guide provides an in-depth exploration of the core physicochemical properties, synthesis, and reactive chemistry of **diallyldimethylsilane**, offering field-proven insights and detailed experimental protocols for researchers, scientists, and professionals in drug development and materials science.

Physicochemical and Spectroscopic Profile

Diallyldimethylsilane is a colorless, highly flammable liquid with a molecular weight of 140.30 g/mol. [1][2] A comprehensive summary of its properties is essential for its safe handling and application in experimental design.

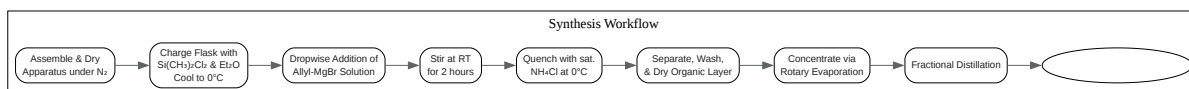
Table 1: Physicochemical Properties of **diallyldimethylsilane**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ Si	[1][3][4][5]
Molecular Weight	140.30 g/mol	[1][5]
IUPAC Name	dimethyl-bis(prop-2-enyl)silane	[5]
CAS Number	1113-12-8	[4][5][6]
Appearance	Colorless clear liquid	[6]
Density	0.77 g/mL at 25 °C	[6]
Boiling Point	135 °C	[6]
Flash Point	19 °C	[4]
Refractive Index	n _{20/D} 1.44	[6]

Spectroscopic data is critical for the verification of **diallyldimethylsilane**'s identity and purity. PubChem provides access to various spectral data, including Fourier-transform infrared (FTIR) and nuclear magnetic resonance (NMR) spectra, which are indispensable for quality control in a research setting.[5]

Molecular Structure Diagram

The structure of **diallyldimethylsilane** features a central tetrahedral silicon atom, providing a flexible scaffold for the two allyl groups.



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Caption: Workflow for the synthesis of **diallyldimethylsilane**.

Key Reactivity: Ring-Closing Metathesis (RCM)

The two terminal allyl groups of **diallyldimethylsilane** make it an ideal substrate for Ring-Closing Metathesis (RCM), a powerful reaction in organic chemistry for forming cyclic compounds. [7][8] Catalyzed by ruthenium complexes, such as Grubbs' catalysts, RCM proceeds by intramolecularly rearranging the double bonds to form a new five-membered silacyclopentene ring and liberating ethylene gas as a byproduct. [9]

Expertise & Experience: Catalyst Selection and Handling

Grubbs' catalysts are highly effective but are sensitive to air and impurities. The choice between first, second, or third-generation catalysts depends on the desired reactivity and functional group tolerance. For a simple substrate like **diallyldimethylsilane**, a second-generation Grubbs' catalyst is robust and highly active. The reaction should be performed in a dry, degassed solvent (typically dichloromethane, CH_2Cl_2) under an inert atmosphere to protect the catalyst from deactivation. The driving force for the reaction is the formation of volatile ethylene, which can be removed from the reaction vessel to drive the equilibrium towards the product. [9]

Experimental Protocol: RCM of **Diallyldimethylsilane**

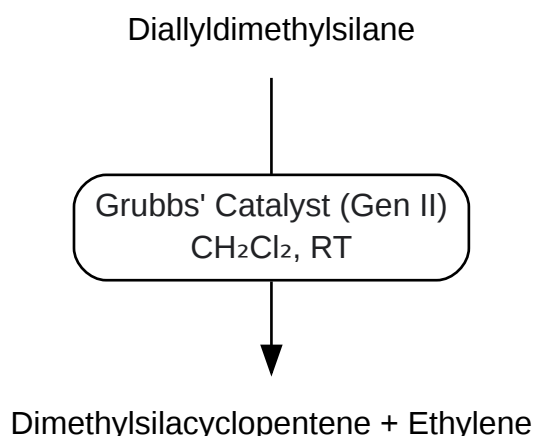
This protocol is adapted from standard procedures for the RCM of similar diallyl substrates. [3] [10] Materials:

- **Diallyldimethylsilane**
- Grubbs' Catalyst, 2nd Generation
- Anhydrous, degassed dichloromethane (CH_2Cl_2)
- Ethyl vinyl ether (for quenching)
- Silica gel for column chromatography
- Schlenk flask and inert atmosphere setup

Procedure:

- **Reaction Setup:** In a glovebox or under a strict inert atmosphere, add Grubbs' catalyst 2nd generation (e.g., 35 mg, 0.041 mmol, 5 mol%) to an oven-dried Schlenk flask containing a magnetic stir bar.
- **Solvent and Substrate Addition:** Outside the glovebox, use a cannula or syringe to add 80 mL of dry, degassed CH_2Cl_2 to the flask under a positive pressure of nitrogen. Stir until the catalyst dissolves. Add **diallyldimethylsilane** (118 mg, 0.84 mmol) to the flask via syringe.
- **Reaction Execution:** Stir the reaction mixture at room temperature for 1-2 hours under a gentle flow of nitrogen to help remove the ethylene byproduct. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Quenching:** Once the starting material is consumed, add a few drops of ethyl vinyl ether to the flask to quench the catalyst. Stir for 20 minutes.
- **Purification:** Remove the solvent by rotary evaporation. The resulting residue can be purified by flash column chromatography on silica gel to yield the silacyclopentene product.

RCM Reaction Diagram



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Caption: Ring-Closing Metathesis of **diallyldimethylsilane**.

Other Key Reactions and Applications

Beyond RCM, the allyl groups of **diallyldimethylsilane** are substrates for several other high-impact transformations.

- **Hydrosilylation:** This is the platinum-catalyzed addition of a Si-H bond across the allyl double bond. It is a fundamental reaction for creating silicon-carbon bonds and is widely used in the curing of silicone elastomers and for synthesizing more complex organosilanes. [6]* **Thiol-Ene "Click" Reaction:** The radical-mediated addition of a thiol (R-SH) across the allyl double bonds is a highly efficient "click" reaction. [6] This process is valuable for surface modification and the synthesis of functional polymers and materials under mild conditions.

These reactions enable the use of **diallyldimethylsilane** as a versatile intermediate and building block in several fields:

- **Polymer Chemistry:** It can be used as a monomer or cross-linking agent in the production of silicone polymers (polysiloxanes), which have applications as sealants, adhesives, and coatings. [6]* **Materials Science:** It serves as a reagent for surface modification, for example, to render surfaces hydrophobic. [6]* **Pharmaceutical and Chemical Synthesis:** As an intermediate, it facilitates the construction of more complex silicon-containing molecules for drug discovery and specialty chemicals. [4]

Safety and Handling

Diallyldimethylsilane is a hazardous chemical and must be handled with appropriate safety precautions.

- **GHS Hazards:** It is classified as a highly flammable liquid and vapor (H225). It causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [5]* **Handling:** Work should be conducted in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including flame-retardant lab coats, safety goggles, and chemical-resistant gloves.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.

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- To cite this document: BenchChem. [Diallyldimethylsilane: A Technical Guide for Advanced Synthesis and Material Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075015/docs#diallyldimethylsilane-a-technical-guide-for-advanced-synthesis-and-material-application>]

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